

Ethyl Hexadecyl Carbonate: A Potential Biobased Lubricant for Industrial Applications

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Compound of Interest		
Compound Name:	Ethyl hexadecyl carbonate	
Cat. No.:	B15176768	Get Quote

Introduction

Ethyl hexadecyl carbonate (EHC), a long-chain asymmetric organic carbonate, presents a promising profile as a potential bio-based lubricant for various industrial applications. While direct and extensive studies on its use as a primary lubricant are not widely documented, its molecular structure—comprising a long alkyl chain (hexadecyl) and a polar carbonate group—suggests properties conducive to lubrication. Organic carbonates, in general, are recognized for their low toxicity and high biodegradability, positioning them as environmentally friendly alternatives to conventional mineral oil-based lubricants.[1] This application note explores the inferred lubricity, physicochemical properties, potential applications, and safety considerations of ethyl hexadecyl carbonate, drawing parallels with studied long-chain dialkyl carbonates.

Physicochemical Properties

The lubricating performance of a substance is intrinsically linked to its physical and chemical properties. For **ethyl hexadecyl carbonate**, the following data has been computationally predicted and reported.



Property	Value	Source
Molecular Formula	С19Н38О3	PubChem
Molecular Weight	314.5 g/mol	PubChem[2][3]
XLogP3	8.5	PubChem[3]
Hydrogen Bond Donor Count	0	PubChem[3]
Hydrogen Bond Acceptor Count	3	PubChem[3]
Rotatable Bond Count	19	PubChem[3]

Note: Many physical properties such as viscosity, pour point, and flash point for **ethyl hexadecyl carbonate** are not readily available in the searched literature. The high molecular weight and long alkyl chain suggest a relatively high viscosity and low volatility compared to shorter-chain carbonates.

Inferred Lubricant Properties and Potential Applications

Studies on other long-chain dialkyl carbonates have shown that their lubricity is acceptable and tends to improve as the chain length increases.[4][5] This suggests that **ethyl hexadecyl carbonate**, with its C16 chain, could exhibit favorable lubricating properties. The polarity of the carbonate group could facilitate surface adhesion, forming a protective film that reduces friction and wear between moving parts.

Potential industrial applications for **ethyl hexadecyl carbonate** as a lubricant could include:

- Metalworking Fluids: Its potential lubricity and biodegradability make it a candidate for formulation in cutting, grinding, and stamping fluids.
- Textile and Fiber Lubricants: In applications requiring clean and non-staining lubricants, such as in the processing of synthetic fibers.
- Plastic and Rubber Processing: As a mold release agent or processing aid.



 Light-Duty Gear and Bearing Lubrication: In applications where extreme pressure properties are not the primary requirement.

Synthesis of Ethyl Hexadecyl Carbonate

While a specific, optimized industrial synthesis for **ethyl hexadecyl carbonate** is not detailed in the provided search results, a common method for synthesizing asymmetric carbonates is through the transesterification of a dialkyl carbonate (like diethyl carbonate) with a long-chain alcohol (hexadecanol) in the presence of a catalyst.[6]

A generalized reaction scheme is as follows:

(C2H5O)2CO (Diethyl Carbonate) + CH3(CH2)15OH (Hexadecanol)

C2H5OCOO(CH2)15CH3 (Ethyl Hexadecyl Carbonate) + C2H5OH (Ethanol)

This reaction is typically carried out at elevated temperatures and under vacuum to remove the ethanol byproduct and drive the equilibrium towards the product. Various catalysts, including metal oxides and enzymes, can be employed to improve reaction rates and yields.

Safety and Toxicological Profile

Specific toxicological data for **ethyl hexadecyl carbonate** is limited. However, organic carbonates are generally considered to have low toxicity.[1] Safety data for related compounds like diethyl carbonate indicate that it may cause eye irritation. It is crucial to handle any chemical with appropriate personal protective equipment (PPE), including safety glasses and gloves, and to work in a well-ventilated area. A comprehensive safety assessment, including dermal and oral toxicity studies, would be required before widespread industrial use.

Experimental Protocols

To evaluate the potential of **ethyl hexadecyl carbonate** as an industrial lubricant, a series of standard tests should be performed. The following are generalized protocols for key lubricant properties.

Protocol 1: Kinematic Viscosity Measurement (ASTM D445)



Objective: To determine the kinematic viscosity of **ethyl hexadecyl carbonate** at standard temperatures (40 °C and 100 °C).

Apparatus:

- Calibrated glass capillary viscometer (e.g., Ubbelohde type)
- Constant temperature bath
- Stopwatch

Procedure:

- Ensure the viscometer is clean and dry.
- Pour the sample of ethyl hexadecyl carbonate into the viscometer, ensuring the liquid level is between the filling marks.
- Place the viscometer in the constant temperature bath set to the desired temperature (e.g., 40 °C).
- Allow the sample to reach thermal equilibrium (typically 30 minutes).
- Using suction, draw the liquid up through the capillary until it is above the upper timing mark.
- Release the suction and allow the liquid to flow back down.
- Start the stopwatch when the meniscus of the liquid passes the upper timing mark and stop it when it passes the lower timing mark.
- Repeat the measurement at least three times and calculate the average flow time.
- Calculate the kinematic viscosity (ν) using the formula: ν = C * t, where C is the calibration constant of the viscometer and t is the average flow time.

Protocol 2: Four-Ball Wear Test (ASTM D4172)

Objective: To evaluate the wear-preventive properties of **ethyl hexadecyl carbonate** under boundary lubrication conditions.



Apparatus:

- Four-ball wear tester
- Steel balls (52100 steel)
- Microscope for measuring wear scar diameter

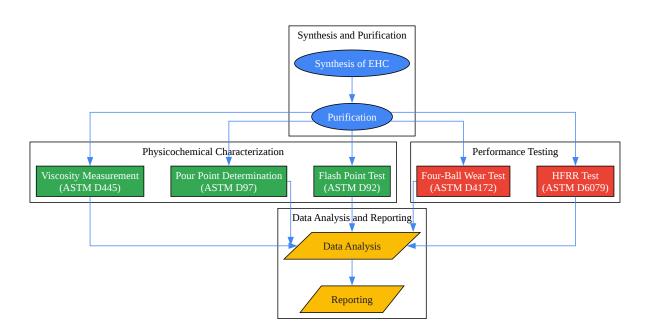
Procedure:

- Clean the four steel balls and the test cup with a suitable solvent.
- Clamp three of the balls into the test cup.
- Pour the ethyl hexadecyl carbonate sample into the cup, covering the three stationary balls.
- Place the fourth ball in the chuck of the test machine.
- Assemble the test cup onto the machine.
- Apply the specified load (e.g., 40 kgf) and start the motor at the specified speed (e.g., 1200 rpm) for a set duration (e.g., 60 minutes) at a controlled temperature (e.g., 75 °C).
- After the test, disassemble the apparatus and clean the three stationary balls.
- Measure the diameter of the wear scars on the three stationary balls using the microscope.
- Calculate the average wear scar diameter. A smaller diameter indicates better wear protection.

Visualizations

Experimental Workflow for Lubricant Evaluation



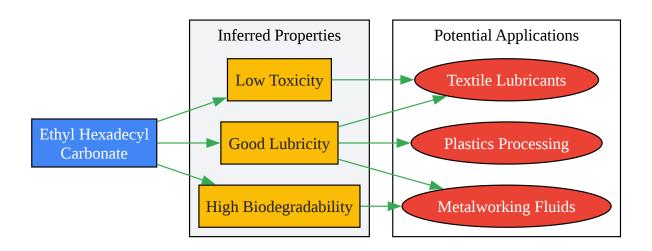


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Caption: Workflow for the synthesis, characterization, and performance evaluation of EHC as a lubricant.

Logical Relationship of Properties for Lubricant Suitability





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Caption: Inferred properties of EHC and its potential industrial lubricant applications.

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References

- 1. researchgate.net [researchgate.net]
- 2. Ethyl hexadecyl carbonate | C19H38O3 | CID 3015692 PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Ethyl hexadecyl carbonate | C19H38O3 | CID 3015692 PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. whxb.pku.edu.cn [whxb.pku.edu.cn]
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